

The Architectural Unveiling of Nocathiacin II: A Technical Guide to its Structural Elucidation

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Compound of Interest

Compound Name: *nocathiacin II*

Cat. No.: *B15565965*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nocathiacin II, a member of the thiazolyl peptide class of antibiotics, represents a significant scaffold in the development of novel therapeutics against multi-drug resistant Gram-positive pathogens.[1][2] Isolated from the fermentation broth of *Nocardia* sp., its complex, polycyclic structure has necessitated a sophisticated application of spectroscopic and analytical techniques for its complete characterization. This technical guide provides a comprehensive overview of the methodologies and data pivotal to the structure elucidation of **nocathiacin II**, presenting the available information in a format conducive to research and development applications.

While the primary literature fully detailing the structure elucidation of **nocathiacin II** is not publicly accessible in its entirety, this guide synthesizes the available data from abstracts, related studies, and spectroscopic principles to construct a coherent narrative of its structural determination. It is important to note that the detailed quantitative data, such as complete NMR assignment tables and mass spectrometry fragmentation patterns, are contained within the primary publication and are not available in the public domain.

Physicochemical Properties

The nocathiacins are a group of related thiazolyl peptide antibiotics, with **nocathiacin II** being a significant analogue.[3] These compounds are characterized by their potent in vitro activity

against a wide array of Gram-positive bacteria.[1]

Property	Data
Molecular Formula	C ₅₀ H ₄₉ N ₁₃ O ₁₃ S ₅
Molecular Weight	1180.3 Da
General Class	Thiazolyl Peptide Antibiotic
Producing Organism	Nocardia sp. (ATCC 202099)

Experimental Protocols

The structure of **nocathiacin II** was determined through a combination of advanced spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The general workflow for the isolation and characterization of nocathiacins is outlined below.

Isolation and Purification

- **Fermentation:** Nocardia sp. is cultured in a suitable broth medium to produce the nocathiacin compounds.
- **Extraction:** The cultured broth is extracted to isolate the crude mixture of nocathiacins.
- **Chromatography:** The crude extract is subjected to a series of chromatographic separations. The primary methods cited for the nocathiacin family include silica gel chromatography and Sephadex LH-20 chromatography to yield the pure nocathiacin analogues, including **nocathiacin II**. [3]

Structure Elucidation Techniques

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HR-MS) is employed to determine the accurate mass and molecular formula of the compound. Tandem mass spectrometry (MS/MS or MSn) experiments are then conducted to induce fragmentation of the molecule. The resulting fragmentation patterns provide crucial information about the connectivity of the constituent amino acid and thiazole residues.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: A suite of one-dimensional (1D) and two-dimensional (2D) NMR experiments are performed to elucidate the detailed covalent structure and stereochemistry of **nocathiacin II**. These experiments typically include:
 - ^1H NMR: To identify the types and number of protons in the molecule.
 - ^{13}C NMR: To identify the types and number of carbon atoms.
 - COSY (Correlation Spectroscopy): To establish proton-proton spin-spin coupling networks, revealing adjacent protons.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range correlations between protons and carbons (typically 2-3 bonds), which is critical for connecting different structural fragments.
 - NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): To determine the spatial proximity of protons, which aids in defining the three-dimensional structure and stereochemistry.

Spectroscopic Data Summary

Due to the unavailability of the full experimental data in the public domain, a complete table of NMR assignments for **nocathiacin II** cannot be provided. However, the general characteristics of the spectra can be inferred from the known structure and data from related compounds.

Expected ^1H and ^{13}C NMR Characteristics:

- Aromatic Region: Multiple signals corresponding to the protons and carbons of the thiazole rings and the central pyridine core.
- Amide and Alpha-Proton Region: Signals for the amide (NH) protons and the alpha-protons of the amino acid residues.
- Aliphatic Region: Signals from the side chains of the amino acid residues.

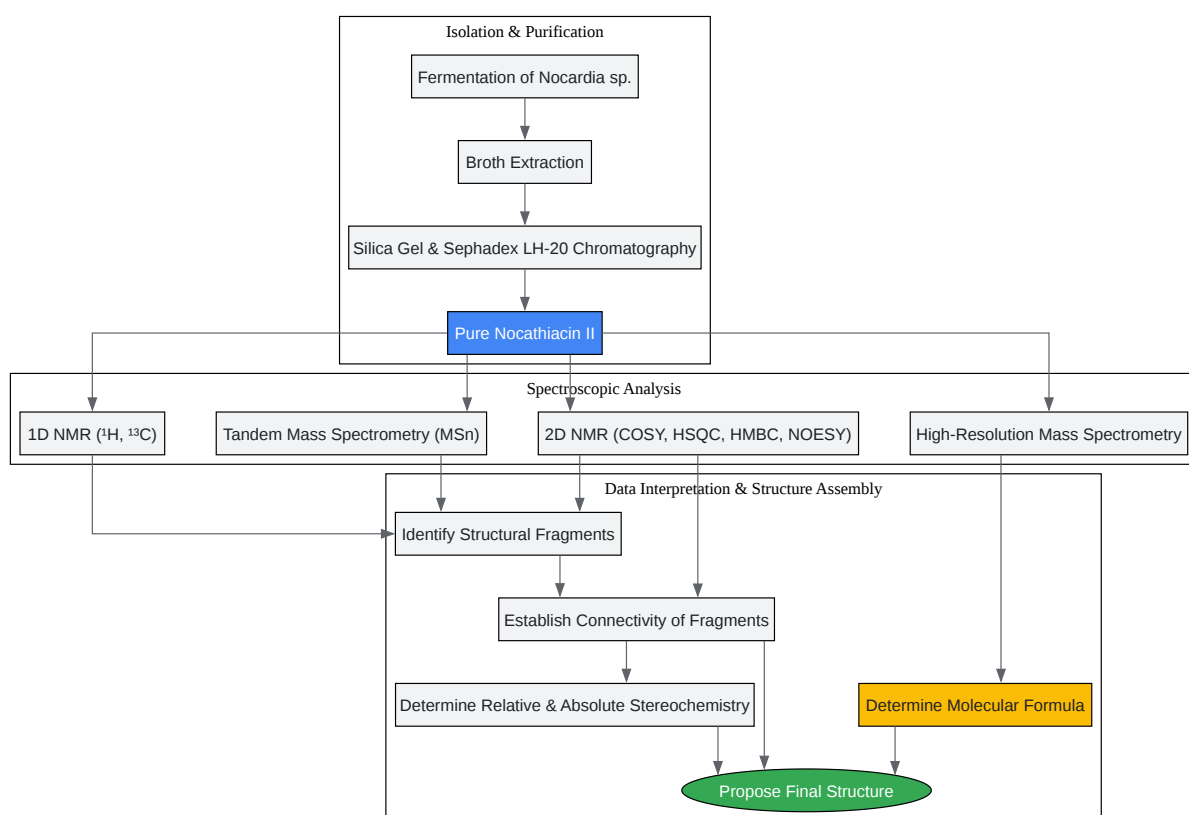
- Sugar Moiety: Characteristic signals for the protons and carbons of the sugar component attached to the core structure.

Mass Spectrometry Data:

The molecular formula, $C_{50}H_{49}N_{13}O_{13}S_5$, was determined by high-resolution mass spectrometry. MSn fragmentation would be expected to show losses of side chains, cleavage of amide bonds, and fragmentation of the macrocyclic core, providing sequential information about the peptide backbone.

Visualizing the Elucidation Process

The logical flow of experiments and reasoning in the structure elucidation of a complex natural product like **nocathiacin II** can be visualized.

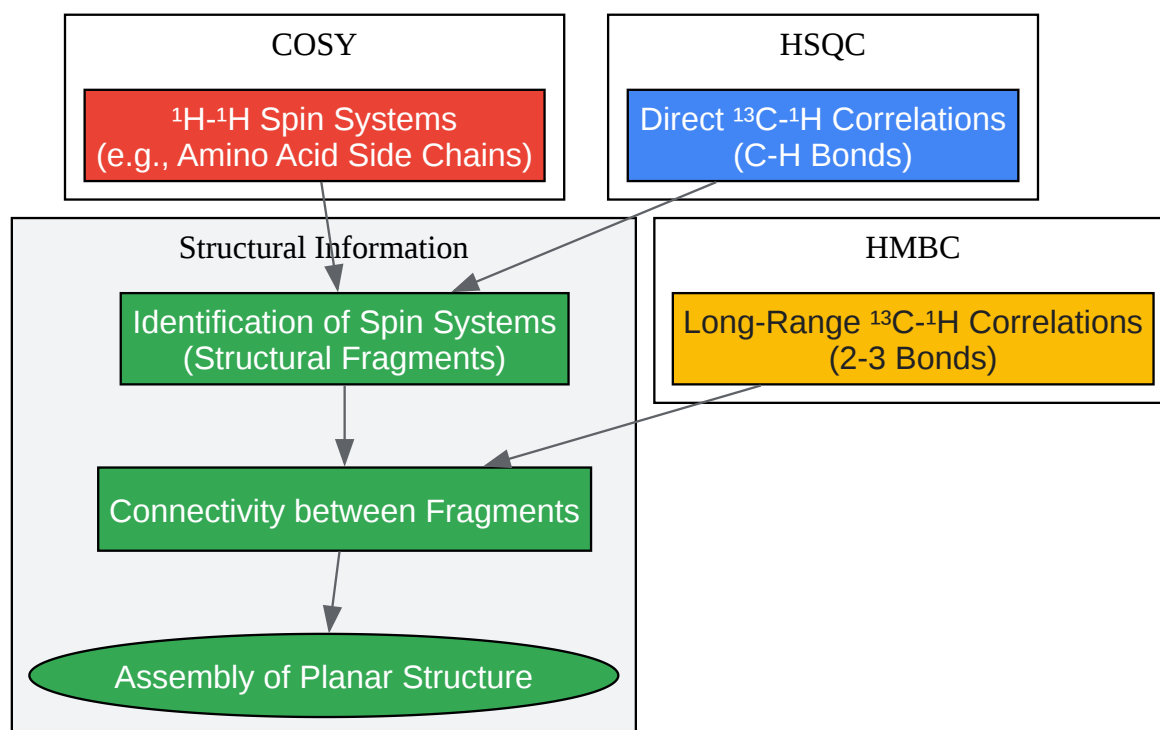


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Workflow for the structure elucidation of **nocathiacin II**.

Logical Relationships in 2D NMR Analysis

The power of 2D NMR lies in its ability to reveal correlations between different nuclei, allowing for the piecing together of the molecular puzzle.



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Logical flow of 2D NMR data interpretation for structure assembly.

Conclusion

The elucidation of **nocathiacin II**'s structure is a testament to the power of modern spectroscopic techniques. Through a systematic process of isolation, purification, and detailed analysis by mass spectrometry and multidimensional NMR, the complex architecture of this potent antibiotic was successfully determined. While a comprehensive, quantitative dataset remains within the confines of the original publication, this guide provides a robust framework for understanding the key experimental protocols and logical workflows employed. For researchers in the field of natural product chemistry and drug development, the strategies

outlined here serve as a foundational guide for the characterization of similarly complex biomolecules.

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